

1,2-Dimethyl-6-Nitro-1H-Benzimidazole: Technical Identification & Synthesis Guide

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Compound of Interest

Compound Name: *1,2-dimethyl-6-nitro-1H-benzimidazole*

CAS No.: *19492-66-1*

Cat. No.: *B101268*

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Executive Summary & Core Identification

1,2-dimethyl-6-nitro-1H-benzimidazole is a specific regioisomer of the nitrobenzimidazole class, distinct from its 5-nitro tautomeric/isomeric counterparts. It serves as a critical intermediate in the synthesis of bioactive heterocyclic compounds, particularly in the development of phosphodiesterase inhibitors, antiviral agents, and functionalized benzimidazole amines.

Researchers must exercise extreme caution to distinguish this compound from Dimetridazole (1,2-dimethyl-5-nitro-1H-imidazole), a veterinary drug with a similar name but a completely different core structure (imidazole vs. benzimidazole).

Chemical Identity Matrix

Feature	Specification
Chemical Name	1,2-dimethyl-6-nitro-1H-benzimidazole
Molecular Formula	C ₉ H ₉ N ₃ O ₂
Molecular Weight	191.19 g/mol
Core Scaffold	Benzimidazole (Fused benzene and imidazole rings)
Key Substituents	Methyl (N1), Methyl (C2), Nitro (C6)
Related CAS (Precursor)	1792-40-1 (2-Methyl-5-nitro-1H-benzimidazole - Tautomer)
Related CAS (Non-Nitro)	2876-08-6 (1,2-Dimethylbenzimidazole)
Isomerism Note	Often produced as a mixture with 1,2-dimethyl-5-nitrobenzimidazole. ^{[1][2]}

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Critical Note on CAS Numbers: While the parent tautomer (2-methyl-5-nitrobenzimidazole) has a well-established CAS (1792-40-1), the specific N-methylated regioisomer 1,2-dimethyl-6-nitrobenzimidazole is frequently cited in literature (e.g., J. Chem. Soc., 1931) without a unique, widely indexed commercial CAS number in standard catalogs. It is often identified via its precursor or as part of a reaction mixture requiring separation.

Structural Analysis & Isomerism

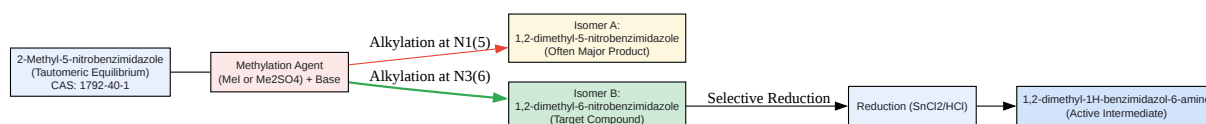
The synthesis of N-substituted benzimidazoles from 5-nitrobenzimidazole precursors introduces a regiochemical challenge. The precursor, 2-methyl-5-nitrobenzimidazole, exists in tautomeric equilibrium between the 5-nitro and 6-nitro forms (due to the labile proton on nitrogen).

Upon alkylation (methylation) at the N1 position, this equilibrium is "frozen," yielding two distinct, non-interconvertible isomers:

- 1,2-dimethyl-5-nitrobenzimidazole (Nitro group meta to the N-methyl).
- 1,2-dimethyl-6-nitrobenzimidazole (Nitro group para to the N-methyl).

Mechanistic Pathway Diagram

The following diagram illustrates the bifurcation point where the specific 6-nitro isomer is generated.



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Caption: Divergent synthesis pathway showing the origin of the 6-nitro isomer via alkylation of the tautomeric precursor.

Synthesis & Experimental Protocol

This protocol is derived from foundational heterocyclic chemistry techniques tailored for regioselective isolation.

Phase 1: Methylation of 2-Methyl-5-Nitrobenzimidazole

Objective: To synthesize the mixture of 1,2-dimethyl-5/6-nitro isomers.

- Reagents:
 - Substrate: 2-Methyl-5-nitrobenzimidazole (1.0 eq).
 - Alkylating Agent: Dimethyl sulfate (1.1 eq) or Methyl Iodide.

- Base: Sodium Hydroxide (NaOH) or Potassium Carbonate (K_2CO_3).
- Solvent: Acetone or DMF (Dimethylformamide).
- Procedure:
 - Dissolve the precursor in the chosen solvent.
 - Add the base and stir for 30 minutes to deprotonate the imidazole nitrogen.
 - Dropwise add the methylating agent while maintaining temperature (reflux for acetone, 60-80°C for DMF).
 - Monitor reaction progress via TLC (Thin Layer Chromatography). The N-methylated products will be less polar than the starting material.
- Work-up:
 - Remove solvent under reduced pressure.
 - Quench the residue with ice water to precipitate the crude isomeric mixture.

Phase 2: Separation of Isomers (The Critical Step)

Because the electronic environments of the 5-nitro and 6-nitro positions differ, the isomers exhibit distinct solubility and chromatographic properties.

- Fractional Crystallization: The 1,2-dimethyl-5-nitro isomer is typically less soluble in ethanol/water mixtures and often crystallizes first. The target 1,2-dimethyl-6-nitrobenzimidazole remains in the mother liquor or requires a different solvent system (e.g., benzene/petroleum ether) for purification.
- NMR Validation:
 - 1H NMR (DMSO- d_6): The protons on the benzene ring show different coupling patterns.
 - NOE (Nuclear Overhauser Effect): Irradiation of the N-methyl group will show a strong enhancement of the H-7 proton in the 1,2-dimethyl-6-nitro isomer (where H-7 is adjacent

to N-Me). In the 5-nitro isomer, the N-methyl is adjacent to H-7, but the nitro group is at position 5, changing the shielding significantly.

Phase 3: Reduction (Application Context)

The 6-nitro compound is frequently reduced to the amine for drug synthesis.

- Protocol: Dissolve **1,2-dimethyl-6-nitro-1H-benzimidazole** (1 g) in conc. HCl (15 mL). Add Tin(II) chloride dihydrate (4.7 g).^[1] Stir at room temperature for 6 hours. Neutralize to pH 10 to isolate 1,2-dimethyl-1H-benzimidazol-6-amine.

Physical Properties & Characterization

Property	Description
Appearance	White to pale yellow crystalline solid (when pure).
Solubility	Soluble in DMSO, DMF, Chloroform; sparingly soluble in water.
Melting Point	Distinct from the 5-nitro isomer (Literature values vary by purity, typically >150°C range for nitrobenzimidazoles).
Spectroscopy	IR: Strong NO ₂ bands at ~1530 cm ⁻¹ (asymmetric) and ~1350 cm ⁻¹ (symmetric). MS: Molecular ion peak [M ⁺] at m/z 191.

Applications in Drug Development

The **1,2-dimethyl-6-nitro-1H-benzimidazole** scaffold is a pharmacophore utilized in:

- Phosphodiesterase Inhibitors: Used as a precursor for quinoline derivatives that inhibit phosphodiesterase, relevant in treating inflammatory disorders.
- Antiviral Agents: Benzimidazole derivatives are potent inhibitors of viral helicase enzymes.
- Antiparasitic Research: While distinct from Dimetridazole, the benzimidazole analogs are investigated for enhanced activity against anaerobic protozoa.

References

- J. Chem. Soc. (1931).[1] Methylation of Nitrobenzimidazoles. (Foundational synthesis reference cited in modern patents).
- PubChem Compound Summary.2-Methyl-5-nitrobenzimidazole (Precursor, CAS 1792-40-1). Retrieved from [[Link](#)]
- Google Patents.Quinoline derivatives as phosphodiesterase inhibitors (TWI328009B). (Cites the specific use and reduction of **1,2-dimethyl-6-nitro-1H-benzimidazole**).
- Arabian Journal of Chemistry.A multidisciplinary study of chemico-physical properties of different classes of 2-aryl-5(or 6)-nitrobenzimidazoles. (Discusses NMR distinction of isomers). Retrieved from [[Link](#)]

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Sources

- 1. TWI328009B - Quinoline derivatives as phosphodiesterase inhibitors - Google Patents [patents.google.com]
- 2. Synthesis, Structure and Biological Activity of 2-Methyl-5-nitro-6-phenylnicotinohydrazide-Based Hydrazones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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